In-Depth Technical Guide: 2-Hydroxy-6-nitroquinoline-3-carboxylic Acid

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Compound of Interest

Compound Name:	*2-Hydroxy-6-nitroquinoline-3-carboxylic acid*
CAS No.:	*85870-49-1*
Cat. No.:	*B1355132*

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Part 1: Executive Summary & Molecular Architecture

2-Hydroxy-6-nitroquinoline-3-carboxylic acid (CAS: 85870-49-1) represents a critical scaffold in the development of non-competitive NMDA receptor antagonists and protein kinase CK2 inhibitors. Often referred to in literature by its tautomeric form, 6-nitro-2-oxo-1,2-dihydroquinoline-3-carboxylic acid, this compound exhibits a physicochemical profile dominated by its ability to exist in a dynamic equilibrium between lactam (oxo) and lactim (hydroxy) forms.

This guide provides a rigorous analysis of its physical properties, solid-state characteristics, and solution-phase behavior, designed to support reproducible experimental workflows.

Molecular Identification

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Property	Specification
IUPAC Name	6-Nitro-2-oxo-1,2-dihydroquinoline-3-carboxylic acid
Common Synonyms	2-Hydroxy-6-nitroquinoline-3-carboxylic acid; 6-Nitro-3-carboxycarbostyril
CAS Registry Number	85870-49-1
Molecular Formula	$C_{10}H_6N_2O_5$
Molecular Weight	234.17 g/mol
Exact Mass	234.0277
SMILES	O=C(O)C1=CC2=CC(=O)=CC=C2NC1=O

Tautomeric Equilibrium (Structural Causality)

Understanding the tautomerism is vital for solubility and binding affinity studies. In the solid state and polar solvents (DMSO, DMF), the compound predominantly adopts the 2-oxo (lactam) tautomer, stabilized by intermolecular hydrogen bonding and aromatic resonance.

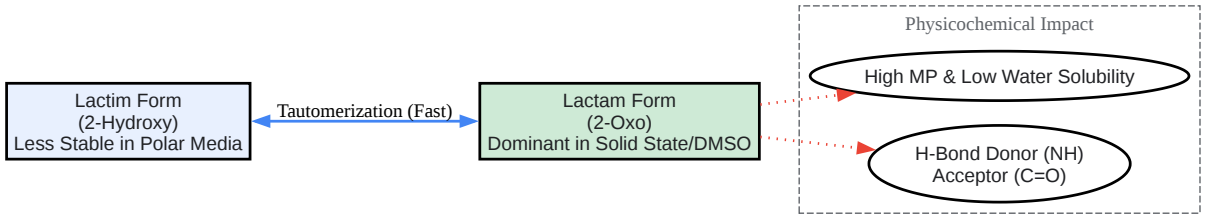

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Figure 1: Tautomeric equilibrium favoring the 2-oxo form, driving high lattice energy and specific receptor binding modes.

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Part 2: Physical Properties & Characterization

Solid-State Properties

The presence of the nitro group at position 6 and the carboxylic acid at position 3 creates a "push-pull" electronic system, significantly enhancing the acidity of the NH proton and increasing lattice energy through extensive hydrogen bonding networks.

- Appearance: Yellow to ochre crystalline powder.
- Melting Point: High melting point solid. Typically decomposes >270°C without a clean melt, necessitating DSC (Differential Scanning Calorimetry) for accurate purity assessment.
- Hygroscopicity: Low to moderate. The nitro group reduces the basicity of the quinoline nitrogen, making salt formation with atmospheric moisture unlikely, though the carboxylic acid can form hydrates.

Solution-Phase Properties (Solubility & pKa)

This compound is an amphoteric molecule with a dominant acidic character.

Solvent	Solubility Rating	Notes
Water (pH 7)	Insoluble (< 0.1 mg/mL)	Requires pH > 8.5 for dissolution (salt formation).
DMSO	Soluble (> 20 mg/mL)	Preferred solvent for NMR and biological stock solutions.
DMF	Soluble	Suitable for synthetic reactions.
Ethanol/Methanol	Sparingly Soluble	Soluble only when heated; poor for stock solutions.
0.1 M NaOH	Soluble	Forms the dianion (Carboxylate + N-deprotonation).

Acidity Constants (pKa):

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- pKa_1 (COOH): ~3.2 – 3.5 (Predicted). The electron-withdrawing nitro group lowers the pKa relative to unsubstituted quinoline-3-carboxylic acid.
- pKa_2 (NH/OH): ~9.5 – 10.5. The 6-nitro group enhances the acidity of the lactam NH, making it deprotonatable under moderately basic conditions.

Spectral Fingerprint[2]

- ^1H NMR (DMSO-d_6, 400 MHz):
  - δ 13.0 ppm (br s, 1H): Carboxylic acid OH (often very broad or invisible due to exchange).
  - δ 12.5 ppm (s, 1H): Lactam NH (distinctive downfield shift).
  - δ 8.8 - 8.9 ppm (s, 1H): H-4 proton (singlet, characteristic of 3-substituted 2-oxoquinolines).
  - δ 8.5 - 8.0 ppm (m, 3H): Aromatic protons (H-5, H-7, H-8). The H-5 proton appears as a doublet with meta-coupling (J ~ 2.5 Hz) due to the nitro group.
- IR (ATR):
  - 1730-1690 cm^{-1}: C=O stretch (Carboxylic acid).
  - 1660-1640 cm^{-1}: C=O stretch (Lactam amide I band).
  - 1530 & 1350 cm^{-1}: N-O asymmetric and symmetric stretches (Nitro group).

Part 3: Experimental Protocols

Solubility & Stock Solution Preparation

Objective: Create a stable 10 mM stock solution for biological assays. Causality: Direct dissolution in aqueous buffer will fail due to the high lattice energy of the crystal lattice. The "DMSO-Shock" method is required.

- Weighing: Accurately weigh 2.34 mg of the compound into a sterile microcentrifuge tube.

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- Primary Solubilization: Add 1.0 mL of anhydrous DMSO (dimethyl sulfoxide). Vortex vigorously for 30 seconds. Sonicate for 5 minutes at 40°C if visible particles remain.
  - Checkpoint: Solution must be clear yellow.
- Dilution: For aqueous assays, dilute this stock 1:1000 into the buffer.
  - Warning: Do not exceed 1% DMSO final concentration to avoid protein denaturation in bioassays. If precipitation occurs upon dilution, adjust buffer pH to 7.4 or higher.

Synthesis Workflow (Vilsmeier-Haack Cyclization)

The most robust route to this scaffold involves the Meth-Cohn synthesis, which builds the pyridine ring onto a substituted aniline.

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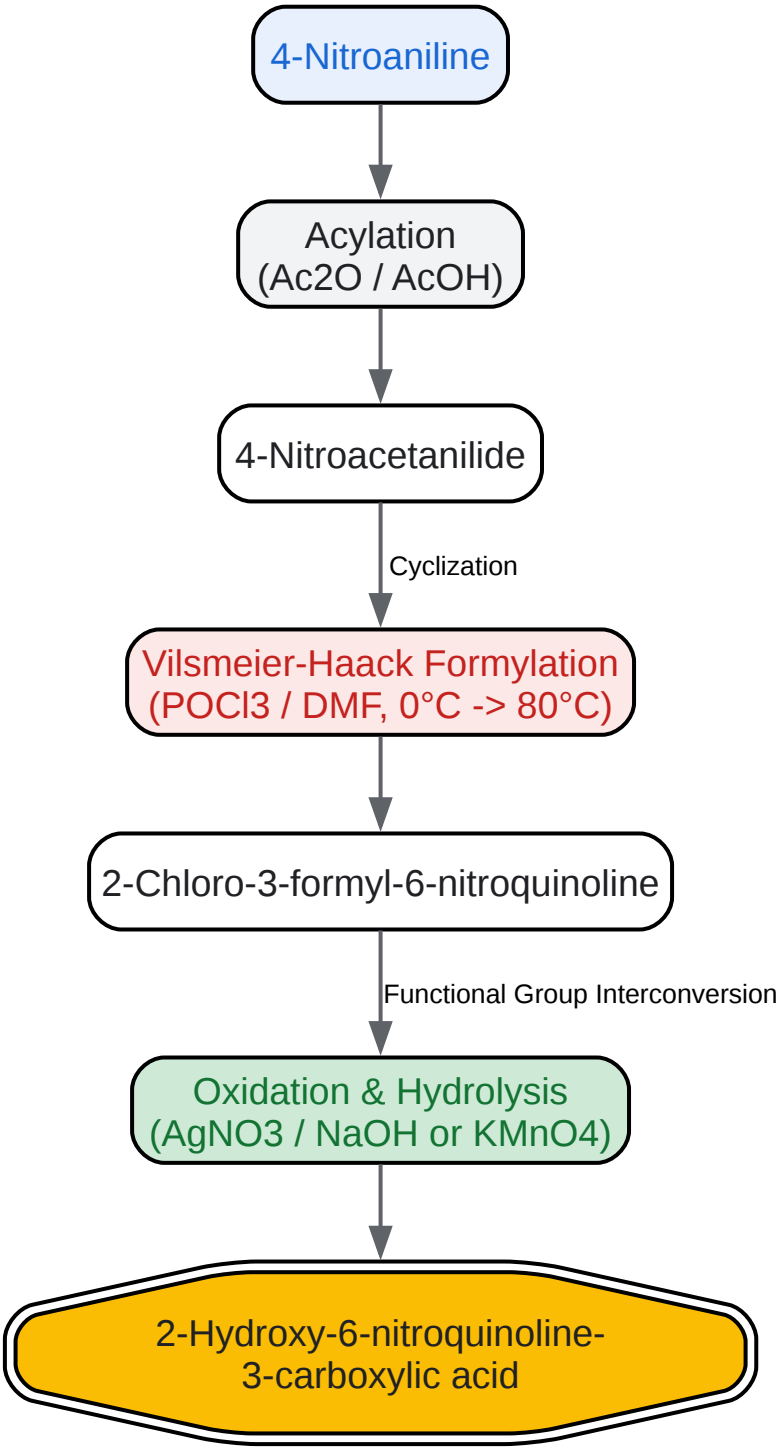

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Figure 2: Synthetic pathway emphasizing the Vilsmeier-Haack cyclization, a standard for generating the 2-chloro-3-formyl intermediate which is then hydrolyzed/oxidized to the target.

Part 4: Applications in Drug Discovery

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Pharmacophore Features[2][3]

- Glycine Site Antagonism: The 3-COOH and 2-Oxo motif mimics the glycine backbone, allowing the compound to bind to the glycine co-agonist site of the NMDA receptor. The 6-nitro group provides critical electron-withdrawing character, enhancing the acidity of the NH (H-bond donor) and improving potency.

- CK2 Inhibition: The planar tricyclic-like structure (when H-bonded) fits the ATP-binding pocket of Casein Kinase 2 (CK2), with the carboxylate interacting with the conserved lysine/magnesium cluster.

Handling & Stability

- Light Sensitivity: Nitro-aromatics are susceptible to photolytic degradation. Store solid and solutions in amber vials.

- Thermal Stability: Stable at room temperature. Long-term storage at -20°C recommended for DMSO stocks to prevent solvent hygroscopicity.

References

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